

Reproducibility of Palmitoyl Tetrapeptide-20 Effects: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: Palmitoyl tetrapeptide-20

Cat. No.: B12374434

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the reported effects of **Palmitoyl Tetrapeptide-20** (PTP20) and outlines the available data on its reproducibility. This document summarizes quantitative findings, details experimental protocols, and visually represents its mechanism of action.

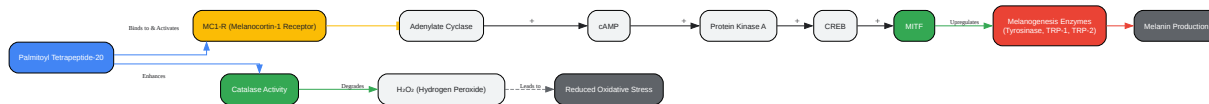
Executive Summary

Palmitoyl Tetrapeptide-20 is a synthetic peptide that has garnered interest for its potential to stimulate melanogenesis, primarily in the context of hair pigmentation. The bulk of available data originates from a primary study and is extensively cited by manufacturers and suppliers. Independent, peer-reviewed research dedicated to reproducing these findings is currently limited. This guide presents the available data to offer a transparent overview of the current state of research on PTP20.

Mechanism of Action

Palmitoyl Tetrapeptide-20 is described as a biomimetic peptide and an agonist of the α -melanocyte-stimulating hormone (α -MSH).[1] Its primary mechanism of action is the stimulation of the Melanocortin-1 Receptor (MC1-R), which initiates a signaling cascade leading to melanin production.[1][2] Additionally, PTP20 is reported to enhance the activity of catalase, an enzyme

that plays a crucial role in reducing oxidative stress by breaking down hydrogen peroxide (H₂O₂).^{[1][2]}





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References

- 1. Efficacy of an agonist of α -MSH, the palmitoyl tetrapeptide-20, in hair pigmentation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [revivserums.com](https://www.revivserums.com) [[revivserums.com](https://www.revivserums.com)]
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